

A Technical Guide to the Physical Properties of (9E)-Tetradecen-1-ol

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Compound of Interest

Compound Name: (9E)-Tetradecen-1-ol

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For Researchers, Scientists, and Drug Development Professionals

(9E)-Tetradecen-1-ol, a notable long-chain unsaturated alcohol, serves as a critical semiochemical, particularly as a sex pheromone in various insect species. An in-depth understanding of its physical properties is paramount for its synthesis, purification, formulation, and application in pest management strategies, as well as for potential applications in drug development where lipid signaling pathways are targeted. This guide provides a comprehensive overview of the key physical characteristics of **(9E)-Tetradecen-1-ol**, detailed experimental protocols for their determination, and logical workflows for its characterization.

Quantitative Data Summary

The physical properties of **(9E)-Tetradecen-1-ol** are summarized in the table below. These values are essential for predicting its behavior in various solvents and under different environmental conditions.

Property	Value	Units	Notes
Molecular Formula	C ₁₄ H ₂₈ O	-	-
Molecular Weight	212.37	g/mol	[1]
Appearance	Colorless to pale yellow clear liquid	-	Estimated value.[2]
Boiling Point	307.14 (estimated)	°C	At 760 mmHg.[2][3]
Melting Point	Not available	°C	-
Density	Not available	g/cm ³	-
Refractive Index	1.457 (for (Z)-isomer)	n ₂₀ /D	At 20°C.[4]
Solubility	Soluble in alcohol. Water: 2.282 (estimated)	mg/L	Insoluble in water.[2][3]
Vapor Pressure	6.83E-05 (for (Z)-isomer)	mmHg	At 25°C.[4]
Flash Point	108.60 (estimated)	°C	[2][3]
logP (Octanol/Water Partition Coefficient)	5.524 (estimated)	-	[2][3]

Note: Some physical properties for the (9E)-isomer are not readily available in the searched literature. In such cases, data for the (9Z)-isomer or estimated values are provided as a reference.

Experimental Protocols

Accurate determination of the physical properties of **(9E)-Tetradecen-1-ol** relies on standardized experimental methodologies. Below are detailed protocols for key analytical techniques used in the characterization of long-chain alcohols.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identification

Gas chromatography is a fundamental technique for separating and analyzing volatile compounds. When coupled with mass spectrometry, it provides definitive identification of the analyte.

Objective: To determine the purity of a **(9E)-Tetradecen-1-ol** sample and confirm its molecular weight.

Methodology:

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) or a mass spectrometer (MS).
- Column: A capillary column, such as a DB-Wax or BPX5 (30 m x 0.52 mm i.d., 0.25 µm film thickness), is suitable for separating long-chain alcohols.[5]
- Carrier Gas: Helium is typically used as the carrier gas.[5][6]
- Injection: A small sample volume (e.g., 1 µL) is injected into the heated injection port.[7] To prevent premature vaporization, the sample can be drawn into the syringe followed by a small air pocket.[6]
- Temperature Program: The oven temperature is programmed to ramp up, for instance, starting at a lower temperature and increasing to facilitate the separation of components with different boiling points.[7]
- Detection:
 - FID: Provides quantitative data based on the area of the peaks in the chromatogram.[6]
 - MS: Fragments the eluted molecules, producing a unique mass spectrum that can be compared to spectral libraries for positive identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy is an indispensable tool for determining the precise molecular structure of a compound, including the position and stereochemistry of the double bond in **(9E)-Tetradecen-**

1-ol.

Objective: To confirm the chemical structure and isomeric purity of **(9E)-Tetradecen-1-ol**.

Methodology:

- Instrumentation: A high-resolution NMR spectrometer.
- Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., CDCl_3).
- Experiments:
 - ^1H NMR: Provides information about the number and types of hydrogen atoms in the molecule. The chemical shifts and coupling constants of the olefinic protons are diagnostic for the E or Z configuration of the double bond.
 - ^{13}C NMR: Shows the number and types of carbon atoms.
 - 2D NMR (e.g., COSY, HSQC): Used to establish connectivity between protons and carbons, aiding in the complete assignment of the structure.
- Data Analysis: The resulting spectra are analyzed to ensure the signals correspond to the expected structure of **(9E)-Tetradecen-1-ol**. Comparison with reference spectra from databases is crucial for confirmation.^[8]

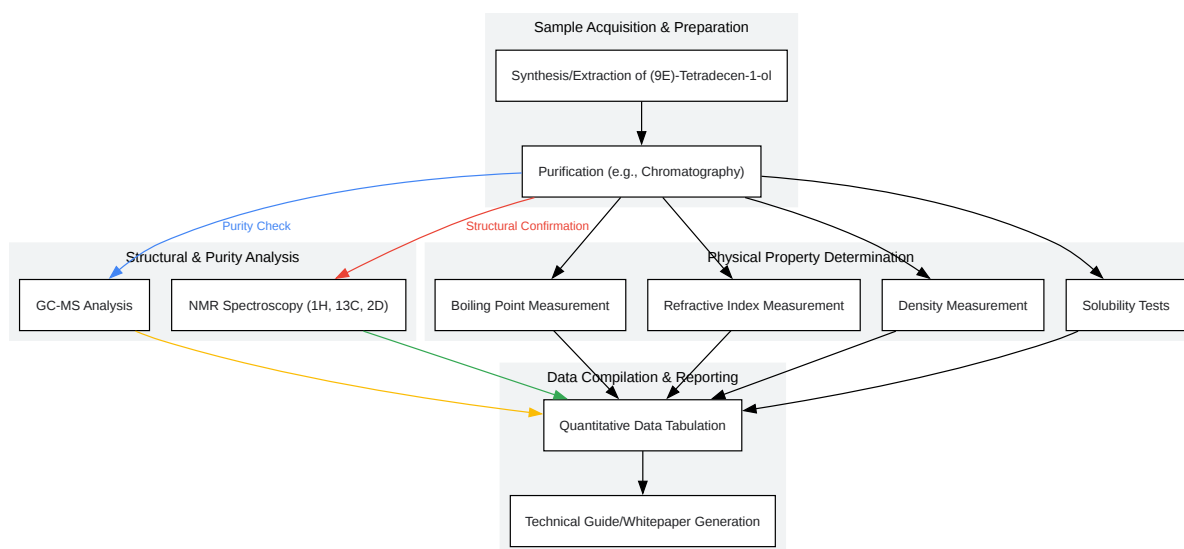
Determination of Physical Constants

- Boiling Point: Determined by distillation at a specific pressure. For high-boiling compounds like **(9E)-Tetradecen-1-ol**, vacuum distillation is often employed to prevent decomposition.
- Refractive Index: Measured using a refractometer at a specified temperature (typically 20°C). This property is useful for assessing the purity of a liquid sample.
- Density: Can be determined using a pycnometer or a density meter.
- Solubility: Assessed by attempting to dissolve a known amount of the substance in various solvents and observing the formation of a homogeneous solution.

Visualizations

Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the comprehensive physicochemical characterization of a semiochemical like **(9E)-Tetradecen-1-ol**.

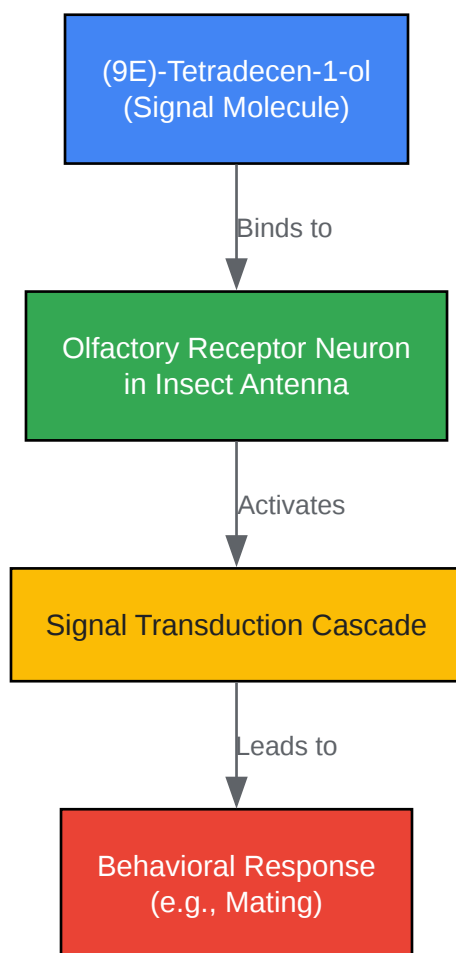


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Caption: Workflow for the physicochemical characterization of **(9E)-Tetradecen-1-ol**.

Role as a Pheromone: A Simplified Logical Diagram

(9E)-Tetradecen-1-ol functions as a chemical signal in insect communication. The following diagram illustrates its role in eliciting a behavioral response.



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Caption: Simplified pathway of pheromone action from signal to response.

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